

The Synthetic Nature of D-Ribopyranosylamine: A Clarification on its Natural Occurrence

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Compound of Interest

Compound Name: *D*-Ribopyranosylamine

Cat. No.: B15545906

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Contrary to the premise of a natural origin, current scientific literature indicates that **D-Ribopyranosylamine** is a synthetic compound, not known to occur naturally in biological systems. Extensive searches of chemical and biological databases have yielded no evidence of its endogenous presence in any organism. Reports exclusively describe **D-Ribopyranosylamine** as a product of chemical synthesis, typically from the reaction of D-ribose and ammonia.^[1]

This technical clarification addresses the misconception of **D-Ribopyranosylamine**'s natural occurrence, a crucial point for researchers, scientists, and drug development professionals. While the parent molecule, D-ribose, is a fundamental and ubiquitous component of life, its aminated pyranose form, **D-Ribopyranosylamine**, has only been identified as an artificially created substance.

Given the synthetic origin of **D-Ribopyranosylamine**, a guide on its "natural occurrence," including quantitative data in biological sources, experimental protocols for its detection *in vivo*, and its involvement in signaling pathways, cannot be compiled as such data does not exist.

Understanding the Distinction: D-Ribose vs. D-Ribopyranosylamine

It is essential to distinguish between D-Ribose and **D-Ribopyranosylamine**.

- **D-Ribose:** A naturally occurring monosaccharide that is a key component of ribonucleic acid (RNA) and adenosine triphosphate (ATP). It is central to cellular metabolism and energy production.
- **D-Ribopyranosylamine:** A synthetic derivative of D-ribose where the anomeric hydroxyl group is replaced by an amino group.

The available scientific literature focuses on the chemical synthesis and structural characterization of **D-Ribopyranosylamine** and its derivatives. For instance, studies have detailed the synthesis and crystallographic analysis of beta-**D-ribopyranosylamine**.^[1] Further research has explored the synthesis of various N-substituted derivatives of D-ribosylamines for potential therapeutic applications.

In conclusion, the scientific community currently regards **D-Ribopyranosylamine** as a synthetic molecule. Therefore, any investigation into its properties and potential applications should proceed from the understanding that it is not a naturally occurring biological compound.

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References

- 1. First crystallographic evidence for the formation of beta-D-ribopyranosylamine from the reaction of ammonia with of D-ribose [pubmed.ncbi.nlm.nih.gov]
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